

3-Bromo-2-(trifluoromethyl)thiophene molecular structure and weight

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Compound of Interest

Compound Name:	3-Bromo-2-(trifluoromethyl)thiophene
Cat. No.:	B1346392

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In-Depth Technical Guide: 3-Bromo-2-(trifluoromethyl)thiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and key data for **3-Bromo-2-(trifluoromethyl)thiophene**, a fluorinated heterocyclic compound of interest in medicinal chemistry and materials science.

Molecular Structure and Properties

3-Bromo-2-(trifluoromethyl)thiophene is a substituted thiophene ring, which is a five-membered aromatic heterocycle containing a sulfur atom. In this derivative, the thiophene ring is substituted with a bromine atom at the 3-position and a trifluoromethyl group at the 2-position. The presence of the trifluoromethyl group, a strong electron-withdrawing group, significantly influences the electronic properties of the thiophene ring, impacting its reactivity and potential applications.

Molecular Formula: C₅H₂BrF₃S[1][2][3]

Molecular Weight: 231.03 g/mol [1]

CAS Number: 924818-17-7[1][2]

The structural representation of **3-Bromo-2-(trifluoromethyl)thiophene** is as follows:

Caption: Molecular structure of **3-Bromo-2-(trifluoromethyl)thiophene**.

Physicochemical Data

A summary of the key physicochemical properties for **3-Bromo-2-(trifluoromethyl)thiophene** is presented in the table below. Please note that experimental data for some properties of this specific compound are not readily available in the public domain.

Property	Value	Source
Molecular Formula	C ₅ H ₂ BrF ₃ S	[1] [2] [3]
Molecular Weight	231.03 g/mol	[1]
CAS Number	924818-17-7	[1] [2]
Physical State	Not specified	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Density	Not available	N/A

Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Bromo-2-(trifluoromethyl)thiophene** are not explicitly available in the cited literature. However, the synthesis of structurally related brominated and trifluoromethylated thiophenes often involves multi-step reaction sequences. A plausible synthetic approach could involve the introduction of the trifluoromethyl group onto a pre-brominated thiophene precursor or vice versa, utilizing specialized fluorination and bromination reagents. Researchers should consult advanced organic synthesis literature for methodologies applicable to the preparation of poly-substituted thiophenes.

Spectroscopic Data

Specific ¹H and ¹³C NMR spectroscopic data for **3-Bromo-2-(trifluoromethyl)thiophene** (CAS 924818-17-7) are not available in the provided search results. For structural confirmation and

purity assessment, it is recommended to acquire experimental NMR data. As a reference, the ^1H NMR spectrum of the related compound 3-bromothiophene shows signals in the aromatic region, typically between δ 7.0 and 7.5 ppm. The ^{13}C NMR spectrum would be expected to show five distinct signals for the thiophene ring carbons, with their chemical shifts influenced by the bromine and trifluoromethyl substituents.

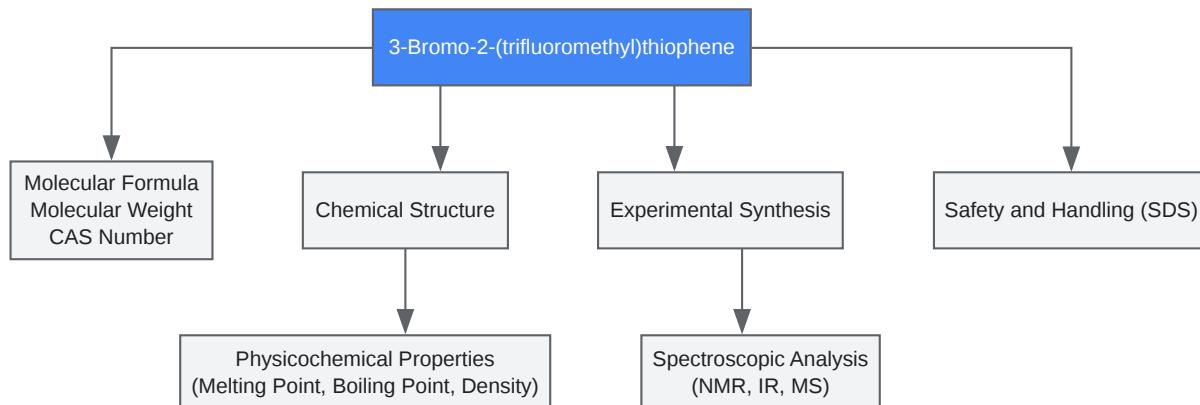
Safety and Handling

For detailed safety and handling information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier. General safety precautions for handling similar organobromine and organofluorine compounds include:

- Working in a well-ventilated fume hood.
- Wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoiding inhalation, ingestion, and skin contact.
- Storing the compound in a tightly sealed container in a cool, dry place away from incompatible materials.

Logical Relationships of Key Information

The following diagram illustrates the logical flow of information for characterizing **3-Bromo-2-(trifluoromethyl)thiophene**.



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Caption: Key informational relationships for **3-Bromo-2-(trifluoromethyl)thiophene**.

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References

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